

Application Notes and Protocols for Dihydroartemisinin (DHA) in Oncology Clinical Trials

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Compound of Interest

Compound Name: *Dihydroartemisinin*

Cat. No.: *B1200408*

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Introduction

Dihydroartemisinin (DHA), a semi-synthetic derivative of artemisinin, is a potent anti-malarial drug that has garnered significant interest for its anticancer properties.^{[1][2][3]} Extensive preclinical studies have demonstrated that DHA exhibits a range of anti-tumor activities, including the induction of apoptosis, inhibition of cell proliferation, migration, and angiogenesis. ^[4] This document provides a comprehensive guide to the experimental design of clinical trials investigating DHA in oncology, including detailed protocols and data presentation formats.

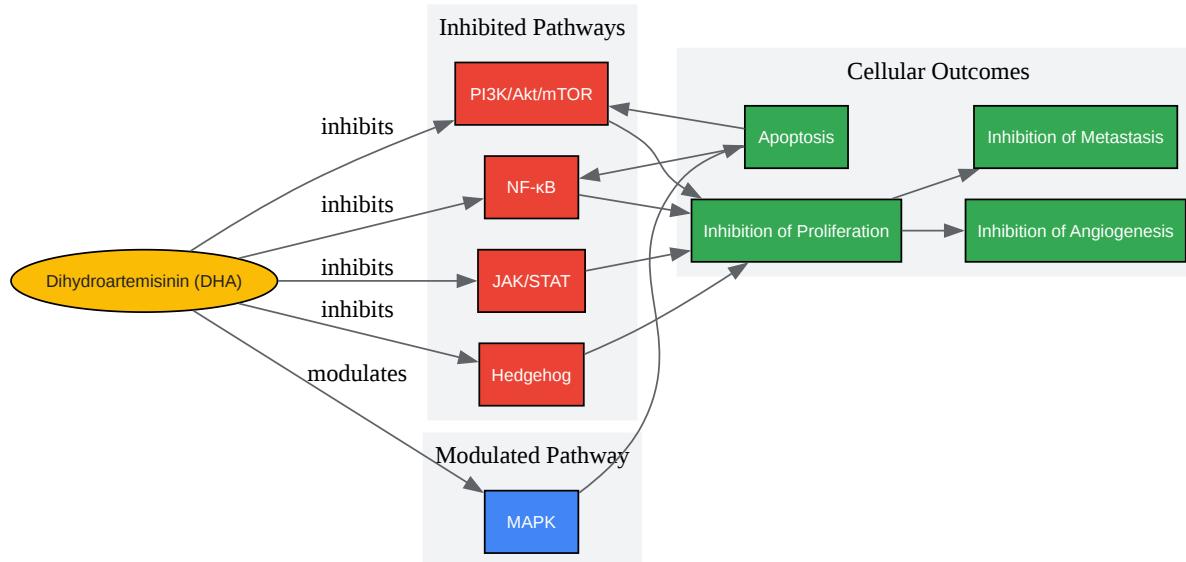
Mechanism of Action

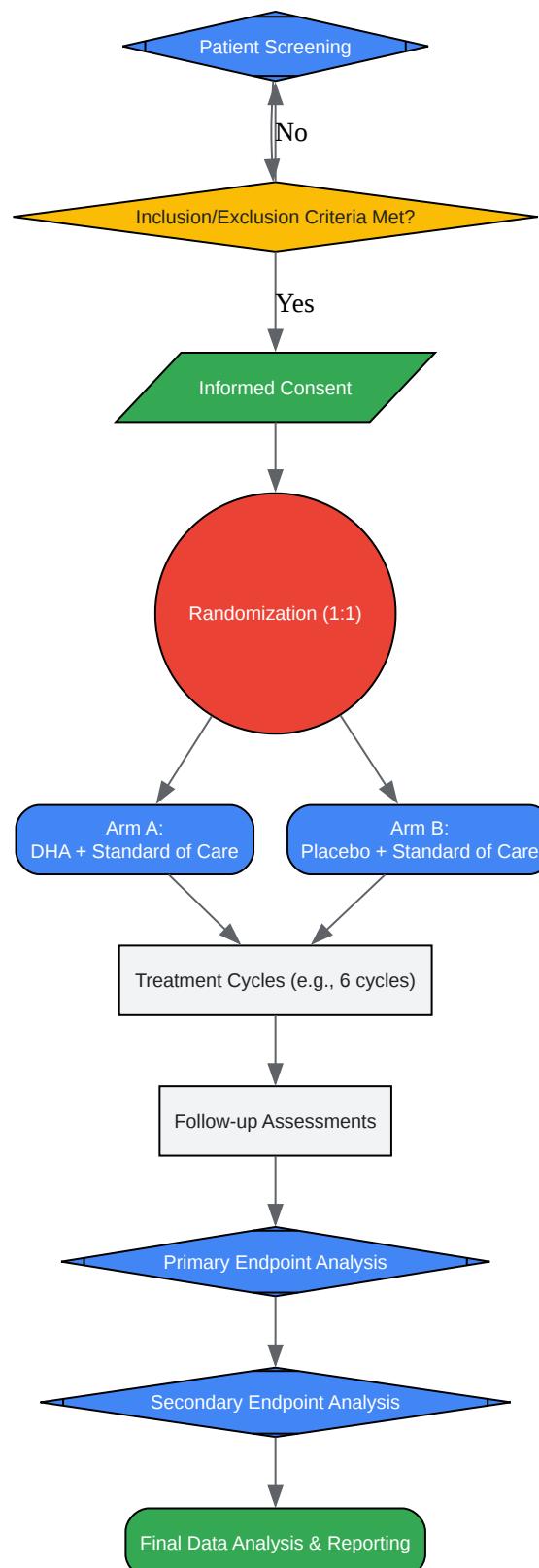
DHA's anticancer effects are attributed to its ability to induce oxidative stress through the generation of reactive oxygen species (ROS), leading to cellular damage and apoptosis.^[1] It modulates multiple signaling pathways critical for cancer cell survival and proliferation.

Key Signaling Pathways Affected by Dihydroartemisinin

DHA has been shown to interact with and modulate several key signaling pathways involved in tumorigenesis and progression. These include:

- PI3K/Akt/mTOR Pathway: DHA can inhibit this crucial pathway that regulates cell growth, proliferation, and survival.[2]
- NF-κB Pathway: By inhibiting the NF-κB pathway, DHA can reduce the expression of genes involved in inflammation, cell survival, and proliferation.[1]
- JAK/STAT Pathway: DHA has been observed to suppress the JAK/STAT signaling cascade, which is often constitutively active in many cancers and drives cell proliferation and survival.
- Hedgehog Pathway: DHA can inhibit the Hedgehog pathway, which plays a critical role in the development and progression of certain cancers.
- MAPK Pathway: DHA's effects on the MAPK pathway, which regulates cell proliferation, differentiation, and apoptosis, can be context-dependent.





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